

"Methyl 6-formylnicotinate" CAS number and molecular weight

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Compound of Interest

Compound Name: Methyl 6-formylnicotinate

Cat. No.: B162074

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Technical Guide: Methyl 6-formylnicotinate

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 6-formylnicotinate, a pyridine derivative of significant interest, serves as a key intermediate in the synthesis of various pharmaceutical compounds. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and insights into its application in drug development, particularly as a precursor for D-amino acid oxidase (DAAO) inhibitors. The document includes tabulated quantitative data, spectroscopic information, and a detailed visualization of a relevant biological signaling pathway to support advanced research and development activities.

Core Compound Properties

Methyl 6-formylnicotinate, with the CAS number 10165-86-3, is a solid at room temperature. [1] Its molecular formula is $C_8H_7NO_3$, corresponding to a molecular weight of 165.15 g/mol. [2] [3][4]

Quantitative Data Summary

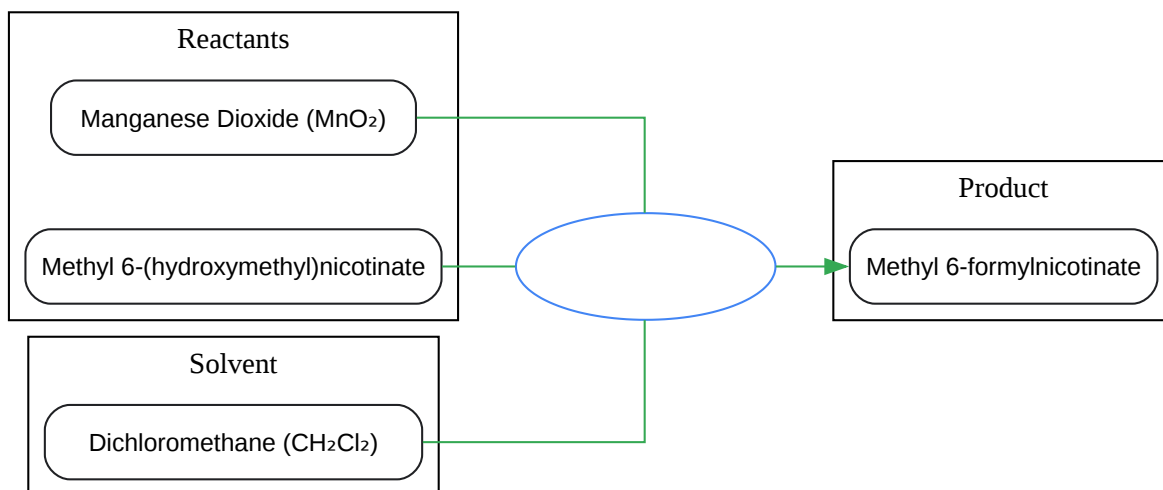
| Property | Value | Source |
|------------------------------|---|-----------|
| CAS Number | 10165-86-3 | [3][4][5] |
| Molecular Formula | C ₈ H ₇ NO ₃ | [2][3][4] |
| Molecular Weight | 165.15 g/mol | [2][3][4] |
| Melting Point | 115-123 °C | [5] |
| Boiling Point | 272.9 °C at 760 mmHg | |
| Density | 1.249 g/cm ³ | |
| Water Solubility (Predicted) | 7.36 mg/ml | [6] |

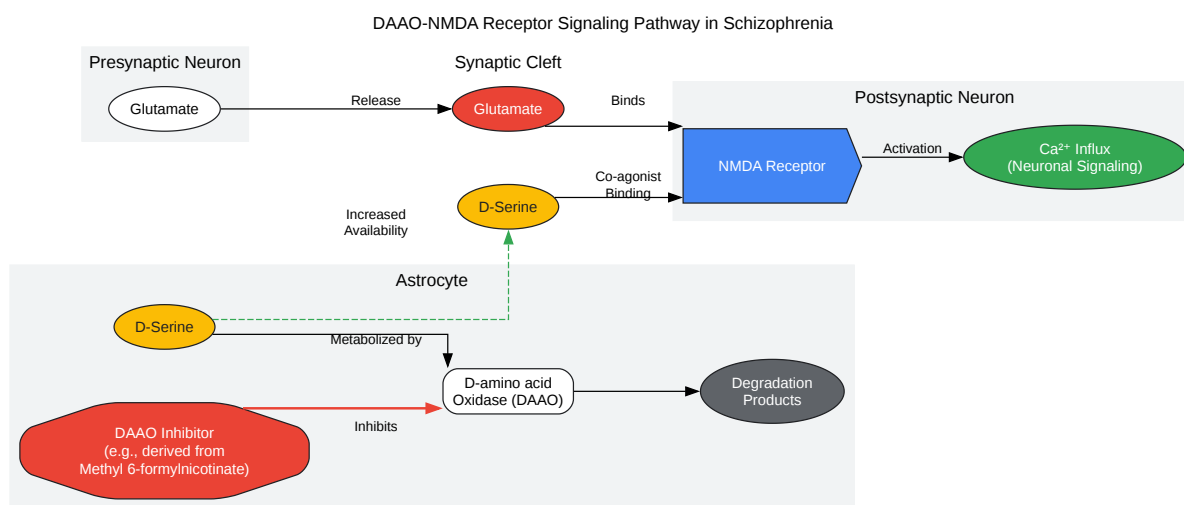
Synthesis and Experimental Protocols

The synthesis of **Methyl 6-formylnicotinate** is most commonly achieved through the oxidation of Methyl 6-(hydroxymethyl)nicotinate.

Synthesis of Methyl 6-formylnicotinate

Reaction Scheme:





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References

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- 2. whitman.edu [whitman.edu]

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- 6. 10165-86-3 | Methyl 6-formylnicotinate | Aldehydes | Ambeed.com [ambeed.com]
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